

Application Note: Reactivity and Protocols for N-(3-phenylboronic acid)nicotinamide

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Compound of Interest

Compound Name: *N*-(3-hydroxyphenyl)nicotinamide

Cat. No.: B5502978

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Introduction and Scientific Scope

N-(3-phenylboronic acid)nicotinamide (CAS: 109445-19-4), frequently cataloged as (3-(nicotinamido)phenyl)boronic acid, is a highly versatile bifunctional building block[1]. It bridges two critical domains in chemical biology and drug discovery:

- **The Nicotinamide Pharmacophore:** A structural analogue of vitamin B3, this moiety is a vital precursor to NAD⁺ and serves as a privileged scaffold for inhibiting enzymes such as PARP, sirtuins, and NAMPT ([2]).
- **The Boronic Acid Moiety:** A reactive handle that allows for both irreversible carbon-carbon bond formation (via cross-coupling) and reversible covalent binding to diols ([3]).

This guide provides authoritative, self-validating protocols for utilizing this compound in Modular Biaryl Synthesis and Diol-Recognition Assays.

Protocol A: Suzuki-Miyaura Cross-Coupling for Biaryl Synthesis

The Suzuki-Miyaura reaction is the premier method for coupling boronic acids with aryl halides to generate biaryl compounds, which represent over 40% of modern small-molecule drug scaffolds[3].

Mechanistic Insights & Causality (E-E-A-T)

To ensure high yields and prevent the degradation of the N-(3-phenylboronic acid)nicotinamide, the reaction conditions must be carefully calibrated:

- Catalyst Choice (

): We utilize

rather than standard

. The bidentate "dppf" ligand provides a wide bite angle that accelerates the reductive elimination step. This prevents catalyst trapping and ensures high turnover even when coupling sterically hindered electrophiles.

- Base Selection (

): A mild base is strictly required. Strong bases (e.g.,

) trigger rapid protodeboronation—the premature cleavage of the carbon-boron bond—destroying the starting material before transmetalation can occur.

- Solvent System (1,4-Dioxane/

): A biphasic or miscible aqueous-organic mixture (4:1 v/v) is essential. Water dissolves the inorganic base and converts the boronic acid into the reactive, electron-rich boronate anion, while dioxane solubilizes the organic coupling partners ([4]).

Step-by-Step Methodology

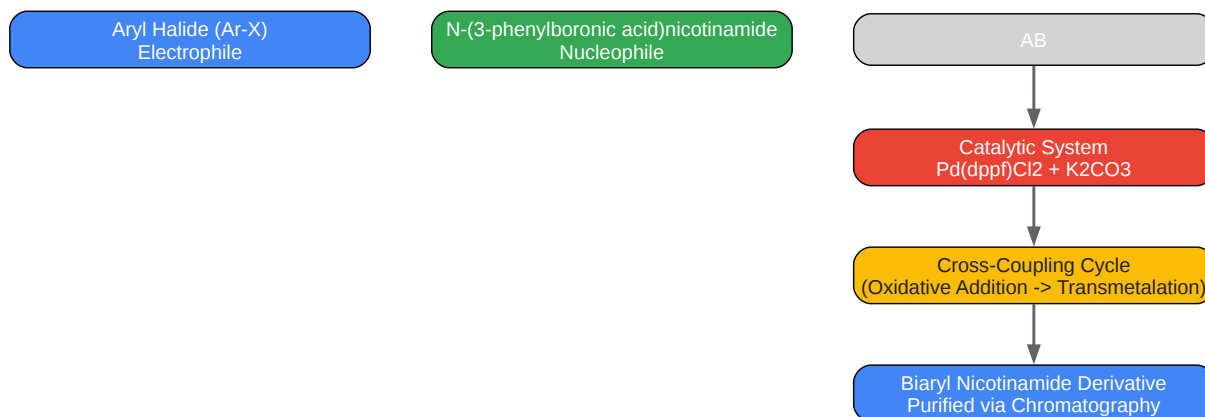
Materials Required:

- N-(3-phenylboronic acid)nicotinamide (1.2 equiv)
- Target Aryl Halide (1.0 equiv)

- (0.05 equiv, 5 mol%)
- (3.0 equiv)
- Degassed 1,4-Dioxane /
(4:1 v/v)

Procedure:

- Reagent Assembly: In a flame-dried Schlenk tube or microwave vial, combine the aryl halide (1.0 mmol), N-(3-phenylboronic acid)nicotinamide (1.2 mmol),
(0.05 mmol), and
(3.0 mmol).
- Degassing (Critical Causality Step): Add 5 mL of the dioxane/water mixture. Rigorously purge the vessel with ultra-pure Argon for 10 minutes. Note: Oxygen must be excluded to prevent the oxidative homocoupling of the boronic acid and the irreversible oxidation of the Pd(0) active species.
- Thermal Activation: Seal the vial and heat the mixture to 90°C in an oil bath for 12–16 hours.
- Self-Validation: Monitor progression via LC-MS. The disappearance of the aryl halide mass peak and the emergence of the biaryl product mass validates the transmetalation cycle.
- Workup: Cool to room temperature. Dilute with ethyl acetate (20 mL) and wash with brine (2 × 15 mL) to remove inorganic salts and unreacted boronic acid.
- Purification: Dry the organic layer over anhydrous
, concentrate under reduced pressure, and purify via flash column chromatography (Silica gel, DCM/MeOH gradient).



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Caption: Workflow for the Pd-catalyzed Suzuki-Miyaura cross-coupling of nicotinamide boronic acids.

Protocol B: Diol-Binding and Carbohydrate Sensing Assay

Beyond synthesis, the boronic acid moiety acts as a highly specific recognition element. It undergoes reversible condensation with 1,2- or 1,3-diols to form cyclic boronate esters, making it an excellent sensor for carbohydrates and glycoproteins[3].

Mechanistic Insights & Causality (E-E-A-T)

To quantify binding, we utilize an Alizarin Red S (ARS) Competitive Displacement Assay.

- Self-Validating Mechanism: ARS dye bound to the boronic acid forms a highly fluorescent complex. When a target diol (e.g., D-fructose) is introduced, it competitively displaces the ARS dye due to a thermodynamically favored binding affinity. The release of free ARS

quenches the fluorescence. This "turn-off" signal provides immediate, visual, and quantifiable proof of binding without requiring complex labeling of the target analyte.

Step-by-Step Methodology

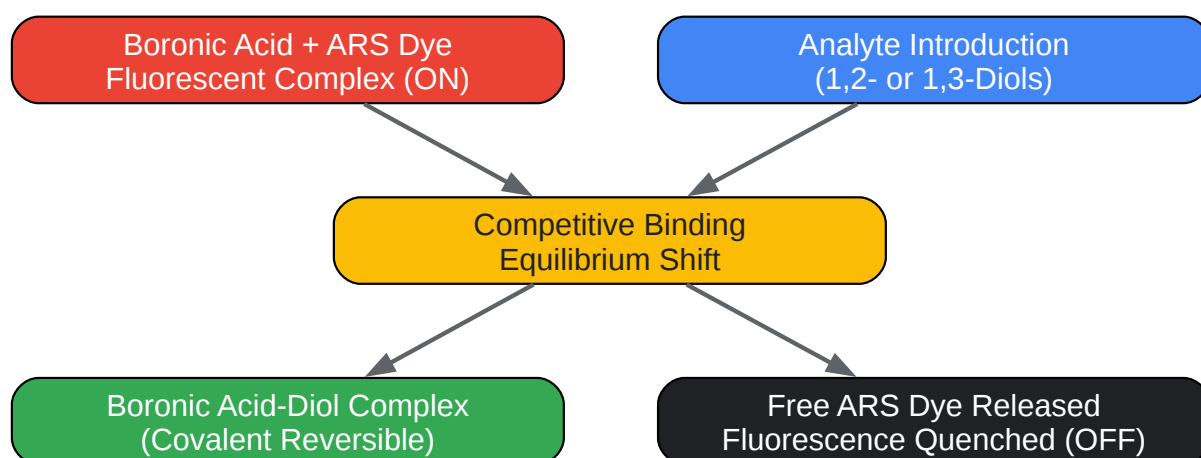
Materials Required:

- N-(3-phenylboronic acid)nicotinamide stock (10 mM in DMSO)
- Alizarin Red S (ARS) stock (1 mM in)
- Target diols (e.g., D-fructose, D-glucose)
- Phosphate buffer (0.1 M, pH 7.4)

Procedure:

- **Complex Formation:** In a 96-well black microplate, mix 10 μ L of the boronic acid stock, 10 μ L of the ARS stock, and 180 μ L of phosphate buffer per well. Incubate for 30 minutes at room temperature to form the fluorescent boronate-ARS complex.
- **Baseline Measurement:** Read the initial fluorescence () using a microplate reader (nm, nm).
- **Analyte Titration:** Add varying concentrations of the target diol (0.1 mM to 50 mM) to successive wells.
- **Equilibration:** Incubate for 45 minutes in the dark to allow the competitive displacement to reach thermodynamic equilibrium.
- **Quantification:** Measure the final fluorescence (

). Calculate the binding constant (K_b) using the Benesi-Hildebrand equation derived from the change in fluorescence (I_0/I).



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Caption: Mechanism of the Alizarin Red S (ARS) competitive displacement assay for diol sensing.

Quantitative Data Summaries

The following tables summarize optimized parameters and expected empirical data to assist in experimental design.

Table 1: Optimization of Suzuki-Miyaura Conditions for Nicotinamide Boronic Acids

Catalyst System	Solvent System	Temp (°C)	Time (h)	Avg. Yield (%)	Causality / Notes
/ XPhos	Toluene/EtO H/	80	18	65%	High rates of protodeboronation observed.
	Dioxane/ (4:1)	90	12	88%	Optimal; handles steric bulk efficiently.
	THF/	70	8	82%	Excellent for highly unreactive aryl chlorides.

Table 2: Relative Binding Affinities () of Phenylboronic Acids to Common Diols

Target Analyte	Diol Configuration	Binding Affinity (		Assay Sensitivity
		,)		
D-Fructose	1,2-diol (cis)	~ 150 - 200		High (Primary binding target)
Catechol	Aromatic 1,2-diol	~ 300 - 450		Very High (Strong covalent lock)
D-Galactose	1,2-diol (cis/trans)	~ 15 - 25		Moderate
D-Glucose	1,2-diol (equatorial)	~ 5 - 10		Low (Poor steric alignment)

References

- Wikipedia - Nicotinamide: Chemical structure, biological behavior, and properties. Available at:[\[Link\]](#)
- Wikipedia - Phenylboronic Acid: Reactivity in Suzuki coupling and diol sensing. Available at: [\[Link\]](#)
- ACS Publications - Two-Step Synthesis of Novel, Bioactive Derivatives of the Ubiquitous Cofactor Nicotinamide Adenine Dinucleotide (NAD). Journal of Medicinal Chemistry. Available at: [\[Link\]](#)

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Sources

- 1. 109445-19-4|(3-(Nicotinamido)phenyl)boronic acid|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
- 2. Nicotinamide - Wikipedia [\[en.wikipedia.org\]](http://en.wikipedia.org)
- 3. Phenylboronic acid - Wikipedia [\[en.wikipedia.org\]](http://en.wikipedia.org)
- 4. pubs.acs.org [\[pubs.acs.org\]](http://pubs.acs.org)
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